

An In-depth Technical Guide to Dde-L-Leu-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dde-leu-OL

Cat. No.: B1461084

[Get Quote](#)

This technical guide provides a summary of the known properties of Dde-L-Leu-ol, a biochemical compound relevant to researchers and professionals in the fields of proteomics and drug development. Due to the limited availability of public-facing experimental data, this document focuses on the fundamental molecular characteristics and the logical framework of its potential applications.

Core Molecular Data

The fundamental quantitative data for Dde-L-Leu-ol is summarized below. This information is crucial for any experimental design, including solution preparation and stoichiometric calculations.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₇ NO ₃	[1]
Molecular Weight	281.39 g/mol	[1]

Conceptual Framework for Application

Dde-L-Leu-ol is a derivative of the essential amino acid L-leucine. The "Dde" group (1-(4,4-dimethyl-2,6-dioxocyclohex-1-ylidene)ethyl) is a protecting group for amines. This suggests that Dde-L-Leu-ol's primary utility lies in synthetic chemistry, particularly in peptide synthesis or other applications where controlled modification of leucine is required.

The diagram below illustrates the logical workflow for the application of a protected amino acid derivative like Dde-L-Leu-ol in a research context, such as chemical biology or proteomics.



[Click to download full resolution via product page](#)

Logical workflow for utilizing a protected amino acid.

Experimental Protocols

Detailed, peer-reviewed experimental protocols specifically citing the use of Dde-L-Leu-ol are not readily available in the public domain. However, based on its chemical structure, its application would likely follow standard procedures for solid-phase or solution-phase peptide synthesis where the Dde protecting group is employed. The removal of the Dde group is typically achieved under mild conditions, which allows for orthogonal protection strategies in complex syntheses.

Signaling Pathways

There is currently no available research that implicates Dde-L-Leu-ol directly in any biological signaling pathways. Its primary role is understood to be a synthetic building block rather than a biologically active molecule in its protected form. The parent molecule, L-leucine, is known to be involved in various metabolic pathways, most notably as an activator of the mTOR signaling pathway, which is crucial for protein synthesis and cell growth. However, the modified nature of Dde-L-Leu-ol would prevent it from interacting with these pathways in the same manner as free L-leucine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dde-L-Leu-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1461084#dde-l-leu-ol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com